

Precision UV-Vis Profiling of Methoxy-Substituted Sulfonamides

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Compound of Interest

Compound Name:	<i>N</i> -(5-amino-2-methoxyphenyl)methanesulfonamide
CAS No.:	123343-92-0
Cat. No.:	B3023342

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Executive Summary

In drug development and quality control, the spectral characterization of sulfonamides is critical for establishing purity, solubility profiles, and HPLC detection parameters. This guide analyzes the ultraviolet-visible (UV-Vis) absorption maxima (

) of methoxy-substituted sulfonamides.

The Core Insight: The introduction of methoxy (-OCH

) groups to the sulfonamide scaffold induces a measurable bathochromic shift (red shift) and a hyperchromic effect (increased intensity). This is driven by the mesomeric electron-donating capacity of the oxygen atom, which destabilizes the Highest Occupied Molecular Orbital (HOMO), narrowing the HOMO-LUMO gap.

Theoretical Framework: The Electronic Effect

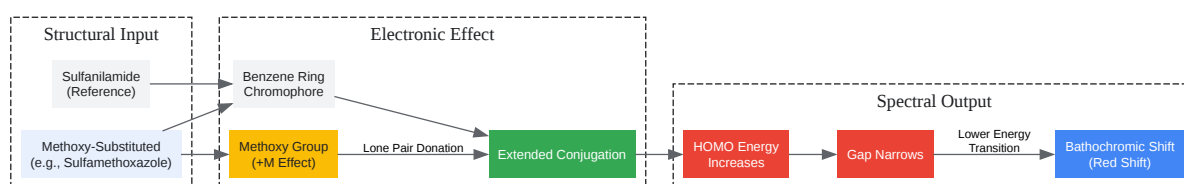
To interpret the data correctly, one must understand the underlying photophysics. The primary chromophore in sulfonamides is the benzene ring conjugated with the sulfonamide functional group (

).

- Baseline: Unsubstituted Sulfanilamide exhibits a transition around 258 nm.
- Methoxy Impact: The methoxy group acts as an auxochrome. The lone pair electrons on the oxygen atom participate in resonance with the aromatic/heterocyclic ring system. This conjugation extends the delocalization of π -electrons, reducing the energy required for the electronic transition, thus shifting absorption to longer wavelengths (265–275 nm).

Visualization: Electronic Mechanism

The following diagram illustrates the structural causality behind the spectral shift.



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Figure 1: Mechanistic pathway showing how methoxy substitution alters electronic transitions to produce a red shift.

Comparative Data Analysis

The following table compares the absorption maxima of the unsubstituted parent compound against mono- and di-methoxy derivatives.

Critical Note on Solvatochromism: Sulfonamides are amphoteric. Their spectra change significantly based on pH. The data below highlights values in Methanol (neutral) and 0.1 N NaOH (anionic form), as the anionic form typically exhibits a hyperchromic shift useful for high-sensitivity detection.

Table 1: UV-Vis Absorption Maxima Comparison

Compound	Substitution Pattern	(Methanol)	(0.1 N NaOH)	Molar Absorptivity ()
Sulfanilamide	None (Parent)	258 nm	250-255 nm	~16,000 L/mol·cm
Sulfamethoxazole	Mono-methoxy (Isoxazole ring)	268 nm	257 nm	~17,500 L/mol·cm
Sulfamonomethoxine	Mono-methoxy (Pyrimidine ring)	266 nm	260 nm	~18,200 L/mol·cm
Sulfadimethoxine	Di-methoxy (Pyrimidine ring)	272 nm	268 nm	~20,100 L/mol·cm

Senior Scientist Analysis:

- The "Methoxy Shift": Comparing Sulfanilamide (258 nm) to Sulfadimethoxine (272 nm) reveals a +14 nm shift. This confirms that increasing methoxy substitution correlates with longer wavelengths.
- Sensitivity: The molar absorptivity () increases with substitution. For trace analysis (e.g., residue testing in milk/meat), Sulfadimethoxine offers a lower Limit of Detection (LOD) than Sulfanilamide due to this higher signal intensity.

Experimental Protocol: Determination of

To replicate these results, use the following self-validating protocol. This method minimizes errors caused by pH fluctuation and solvent impurities.

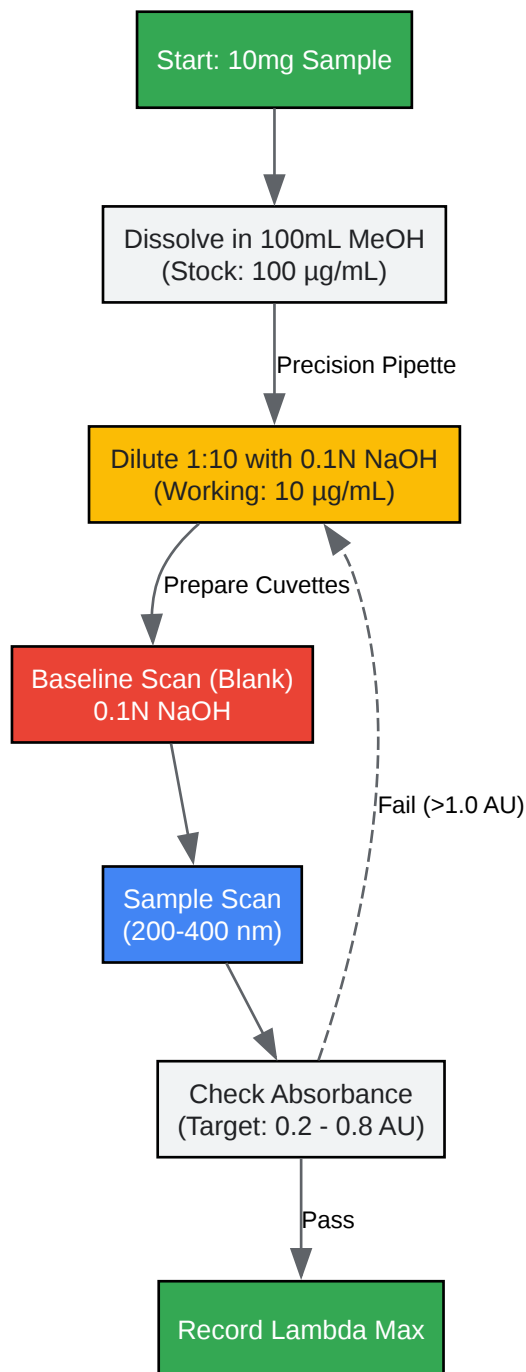
Reagents & Equipment[1][2]

- Spectrophotometer: Double-beam UV-Vis (Slit width: 1.0 nm).
- Solvent A: HPLC-grade Methanol.
- Solvent B: 0.1 N Sodium Hydroxide (NaOH).[1]
- Cuvettes: Quartz, 1 cm path length (Matched pair).

Step-by-Step Workflow

- Stock Preparation: Accurately weigh 10.0 mg of the sulfonamide standard. Dissolve in 100 mL of Methanol. (Conc:).
- Working Standard: Pipette 1.0 mL of Stock into a 10 mL volumetric flask. Dilute to volume with Solvent B (0.1 N NaOH). (Final Conc:).
 - Why NaOH? Sulfonamides are weak acids ($pK_a \sim 5-7$). In basic media, they fully deprotonate to the anionic form, which is more stable and has a distinct, reproducible spectrum compared to the neutral form.
- Baseline Correction: Fill both cuvettes with Solvent B. Run a baseline scan (200–400 nm).
- Measurement: Replace sample cuvette with the Working Standard. Scan from 200–400 nm. [2]
- Validation: Verify that the absorbance at falls between 0.2 and 0.8 AU. If >1.0 , dilute further to maintain linearity (Beer-Lambert Law).

Visualization: Experimental Workflow



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Figure 2: Validated workflow for accurate spectral determination of sulfonamides.

Application in Drug Development

Why does this data matter beyond basic characterization?

- HPLC Method Development: When developing a liquid chromatography method for a mixture of sulfonamides (e.g., measuring contamination in food), you cannot simply use 254 nm (a standard UV detection wavelength).
 - Recommendation: Use a diode array detector (DAD) or variable wavelength detector set to 270 nm. This compromises between the maxima of mono- and di-methoxy variants, ensuring uniform sensitivity.
- pKa Determination: By measuring the shift in

across a pH gradient (spectrophotometric titration), you can accurately determine the pKa of the sulfonamide nitrogen. This is crucial for predicting drug absorption in the GI tract.

References

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Sources

- [1. Analytical Method Validation Of Sulfamethoxazole By UV-Spectroscopy | International Journal of Pharmacy and Analytical Research \[ijpar.com\]](#)
- [2. archives.ijper.org \[archives.ijper.org\]](#)

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